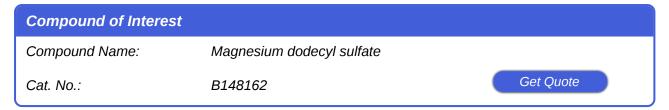


A Technical Guide to the Physicochemical Properties of Magnesium Dodecyl Sulfate

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **Magnesium Dodecyl Sulfate** (Mg(DS)₂), an anionic surfactant of significant interest in various scientific and industrial applications, including pharmaceuticals and personal care products. This guide synthesizes key data, outlines experimental protocols for property determination, and presents visual workflows to aid in understanding.

General and Chemical Properties

Magnesium dodecyl sulfate is the magnesium salt of dodecyl sulfate. Unlike its more common counterpart, sodium dodecyl sulfate (SDS), Mg(DS)₂ features a divalent magnesium cation (Mg²⁺) bridging two dodecyl sulfate anions. This structural difference imparts distinct properties related to its aggregation behavior, stability, and interaction with other molecules.



Property	Value	References	
Chemical Name	Magnesium Dodecyl Sulfate	[1]	
Synonyms	Magnesium Lauryl Sulfate, Sulfuric acid monododecyl ester magnesium salt	[2]	
CAS Number	3097-08-3	[2][3]	
Molecular Formula	C24H50MgO8S2	[2]	
Molecular Weight	~555.1 g/mol	[2][3]	
Appearance	White to light yellow powder or liquid	[1][2][4]	
Odor	Mild, characteristic odor	[1][4]	
Solubility	Soluble in water	[1][2]	
Hygroscopicity	The solid form is hygroscopic [2]		

Core Physicochemical Characteristics

The performance of Mg(DS)₂ as a surfactant is defined by its behavior in aqueous solutions, particularly its ability to self-assemble and reduce surface tension.

Aggregation and Micellization

Like all surfactants, Mg(DS)₂ molecules in an aqueous solution will migrate to interfaces. As the concentration increases to a critical point, the bulk becomes saturated with monomers, and the molecules begin to self-assemble into organized aggregates called micelles to minimize the unfavorable contact between their hydrophobic tails and water. This process is fundamental to the surfactant's function in emulsification, solubilization, and detergency.

Figure 1: Conceptual diagram of surfactant behavior below and above the Critical Micelle Concentration (CMC).

2.1.1 Critical Micelle Concentration (CMC)



The CMC is the concentration at which micelles begin to form and is a critical indicator of a surfactant's efficiency.[5] Below the CMC, properties like surface tension change significantly with concentration; above the CMC, these properties remain relatively constant as additional surfactant molecules form new micelles.[5]

Specific, experimentally-derived CMC values for Mg(DS)₂ are not readily available in the literature. However, its behavior can be contextualized by comparing it to the well-studied Sodium Dodecyl Sulfate (SDS). The primary difference is the divalent (Mg²⁺) versus monovalent (Na⁺) counterion. Divalent cations are known to screen the electrostatic repulsion between the anionic head groups of the surfactant molecules more effectively. This enhanced charge screening facilitates micellization, which is expected to result in a lower CMC for Mg(DS)₂ compared to SDS.

2.1.2 Krafft Point (Tk)

The Krafft point is the minimum temperature at which a surfactant can form micelles. Below this temperature, the solubility of the surfactant is too low for the concentration to reach the CMC. At the Krafft point, solubility becomes equal to the CMC, and a significant increase in solubility is observed as micelles form.[6][7] This transition is often marked by a sharp change in the conductivity of the solution with temperature.[6]

Like the CMC, specific Krafft point data for Mg(DS)₂ is scarce. Comparative studies of alkaline earth dodecyl sulfates suggest that the interaction between the dodecyl sulfate anion and Mg²⁺ is weaker than with Ca²⁺. This would imply a lower Krafft point for **Magnesium Dodecyl Sulfate** compared to Calcium Dodecyl Sulfate.[8]

2.1.3 Surface Tension

A key characteristic of surfactants is their ability to reduce the surface tension of water.[3] The dodecyl sulfate anion adsorbs at the air-water interface, disrupting the cohesive energy of water molecules and lowering the surface tension. The surface tension of a Mg(DS)₂ solution decreases as its concentration increases, up until the CMC is reached. Beyond the CMC, the surface tension typically plateaus at its minimum value.

Table 2: Core Physicochemical Data (with SDS for Comparison)



Parameter	Magnesium Dodecyl Sulfate (Mg(DS) ₂)	Sodium Dodecyl Sulfate (SDS) - Reference	Notes
Critical Micelle Concentration (CMC)	Expected to be < 8.2 mM	~8.2 mM in pure water at 25°C[5][9][10]	The divalent Mg ²⁺ counterion is expected to lower the CMC compared to the monovalent Na ⁺ .
Krafft Point (T⊧)	Not definitively reported; expected to be low	~16-25°C (varies with purity and method)[11]	The Krafft point is influenced by the counterion's interaction with the surfactant.
Surface Tension at CMC (γ_cmc)	Not definitively reported	~32-39 mN/m[13][14]	Expected to be in a similar range to SDS, as the surface activity is primarily driven by the dodecyl sulfate anion.
pH (1% aqueous solution)	7.5 - 10.5	Typically near neutral before hydrolysis	Mg(DS) ₂ solutions are basic.[1]

Stability and Reactivity

The stability of Mg(DS)₂ under various conditions is critical for its application in formulations.

- pH Stability: The surfactant is stable in alkaline and weakly acidic conditions. However, it is susceptible to hydrolysis under strongly acidic conditions, which cleaves the ester bond to form dodecyl alcohol and magnesium sulfate.[2][3]
- Hard Water Stability: Mg(DS)₂ demonstrates good stability in hard water, a key advantage over some other anionic surfactants.[2] The presence of Mg²⁺ as the native counterion prevents precipitation with Ca²⁺ and Mg²⁺ ions present in hard water.

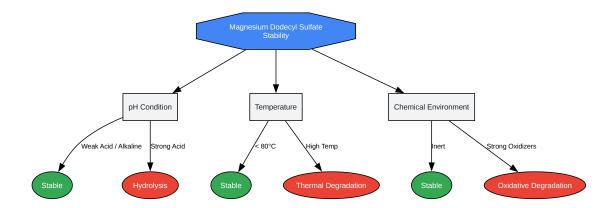




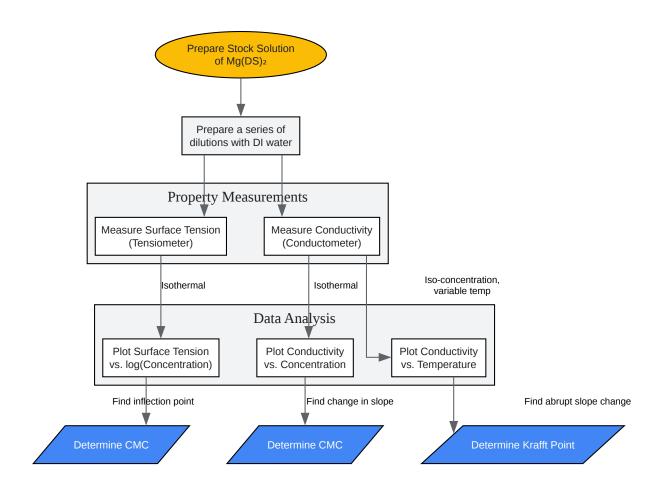


- Thermal Stability: To prevent thermal degradation during synthesis or processing, it is recommended to keep temperatures below 80°C.[3]
- Chemical Incompatibility: Mg(DS)₂ is incompatible with strong oxidizing agents.[3][4]









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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Magnesium Dodecyl Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148162#what-are-the-physicochemical-properties-of-magnesium-dodecyl-sulfate]

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